

Apoptosis inducer 35 for basic research applications

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Compound of Interest

Compound Name: Apoptosis inducer 35

Cat. No.: B15615422

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An In-depth Technical Guide to **Apoptosis Inducer 35** for Basic Research Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

The term "**Apoptosis Inducer 35**" is not universally attributed to a single molecule. Instead, it can refer to at least two distinct chemical entities that have been identified to induce programmed cell death in research settings. This guide provides a comprehensive overview of both: Interleukin-35 (IL-35), a cytokine with a complex role in cancer biology, and Compound 35, a synthetic small molecule inhibitor of PI3K α . This document will clearly delineate the mechanisms, experimental data, and protocols associated with each, providing researchers with the necessary information for their application in basic and preclinical studies.

Part 1: Interleukin-35 (IL-35) as an Apoptosis Inducer

Interleukin-35 is a heterodimeric cytokine belonging to the IL-12 family, composed of the Epstein-Barr virus-induced gene 3 (EBI3) and the p35 subunit of IL-12. While initially identified

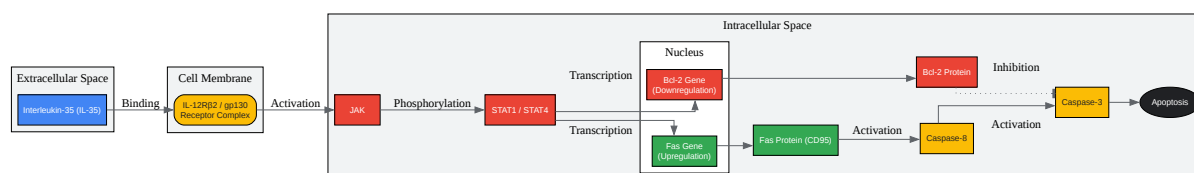
for its immunosuppressive functions, emerging evidence has highlighted its paradoxical role in cancer, where it can also act as an anti-tumor agent by inducing apoptosis in cancer cells.[1]

Mechanism of Action

Overexpression of IL-35 in cancer cells has been shown to suppress cell growth and sensitize them to apoptosis.[1] This is achieved through the regulation of key apoptosis-related proteins. The proposed mechanism involves the upregulation of the death receptor Fas (CD95), which, upon binding to its ligand (FasL), initiates the extrinsic apoptosis pathway. Concurrently, IL-35 downregulates several anti-apoptotic and cell cycle progression proteins, including Bcl-2, survivin, and cyclin D1.[1] This concerted action shifts the cellular balance towards programmed cell death.

Signaling Pathway

The signaling cascade of IL-35 in apoptosis induction is initiated by its binding to a receptor complex composed of IL-12R β 2 and gp130. This interaction leads to the activation of the JAK-STAT signaling pathway, specifically activating STAT1 and STAT4. These transcription factors then modulate the expression of target genes, including the upregulation of Fas and downregulation of anti-apoptotic factors like Bcl-2.



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Caption: IL-35 induced apoptosis signaling pathway.

Data Presentation

The following table summarizes the molecular changes observed in cancer cells overexpressing IL-35, leading to apoptosis.

Molecule	Effect of IL-35 Overexpression	Functional Consequence	Reference
Fas (CD95)	Upregulation	Promotes extrinsic apoptosis pathway	[1]
Bcl-2	Downregulation	Reduces inhibition of apoptosis	[1]
Survivin	Downregulation	Promotes apoptosis	[1]
Cyclin D1	Downregulation	Induces G1 cell cycle arrest	[1]

Experimental Protocols

- Cell Lines: Human cancer cell lines (e.g., HeLa, A549, HepG2).
- Culture Conditions: Cells are maintained in DMEM or RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
- Transfection: For IL-35 overexpression, cells are transiently transfected with a mammalian expression vector encoding the human EBI3 and p35 subunits of IL-35 using a lipid-based transfection reagent according to the manufacturer's instructions. An empty vector is used as a negative control.
- Principle: Annexin V binds to phosphatidylserine exposed on the outer leaflet of the plasma membrane during early apoptosis, while PI intercalates with DNA in late apoptotic or necrotic cells with compromised membrane integrity.
- Procedure:
 - Harvest transfected cells (approximately 1 x 10⁶ cells) by trypsinization.

- Wash the cells twice with cold phosphate-buffered saline (PBS).
- Resuspend the cells in 100 μ L of 1X binding buffer.
- Add 5 μ L of Annexin V-FITC and 5 μ L of PI.
- Incubate the cells for 15 minutes at room temperature in the dark.
- Add 400 μ L of 1X binding buffer to each tube.
- Analyze the cells by flow cytometry within 1 hour.
- Principle: To detect changes in the expression levels of proteins such as Fas, Bcl-2, survivin, and cyclin D1.
- Procedure:
 - Lyse transfected cells in RIPA buffer containing protease inhibitors.
 - Determine protein concentration using a BCA protein assay.
 - Separate equal amounts of protein (20-40 μ g) by SDS-PAGE and transfer to a PVDF membrane.
 - Block the membrane with 5% non-fat milk in Tris-buffered saline with 0.1% Tween 20 (TBST) for 1 hour.
 - Incubate the membrane with primary antibodies against Fas, Bcl-2, survivin, cyclin D1, or a loading control (e.g., β -actin) overnight at 4°C.
 - Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
 - Detect the protein bands using an enhanced chemiluminescence (ECL) detection system.

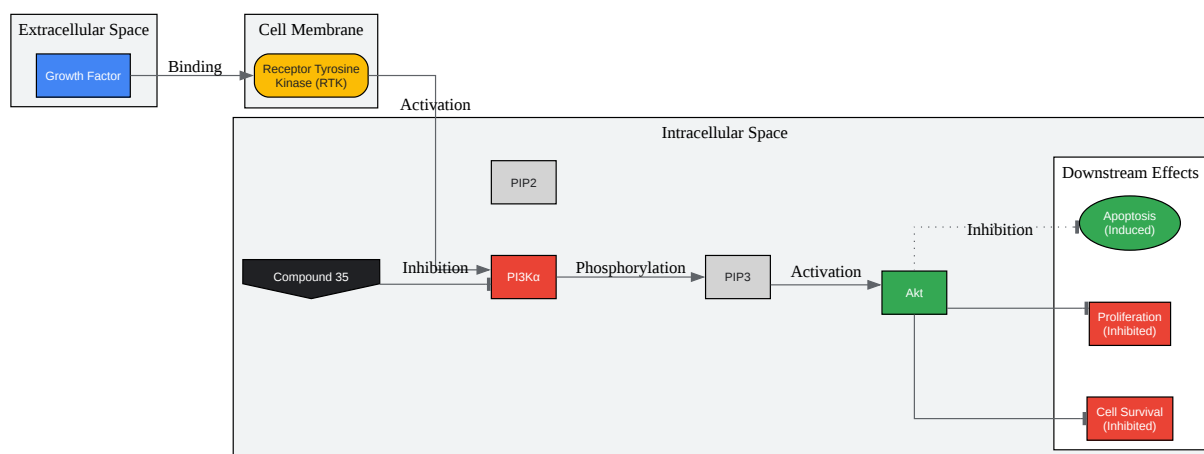
Part 2: Compound 35 as an Apoptosis Inducer

"Compound 35" in the context of apoptosis induction refers to a specific 2, 6, 8-substituted Imidazo[1,2-a]pyridine derivative. This small molecule has been identified as a potent inhibitor of Phosphatidylinositol-3-Kinase alpha (PI3K α), a key enzyme in a major cell survival pathway.

Mechanism of Action

Compound 35 exerts its pro-apoptotic effects by inhibiting the PI3K α enzyme. The PI3K/Akt/mTOR pathway is a critical signaling cascade that promotes cell growth, proliferation, and survival, and its aberrant activation is a hallmark of many cancers. By inhibiting PI3K α , Compound 35 blocks the phosphorylation of PIP2 to PIP3, which in turn prevents the activation of the downstream kinase Akt. Inactivation of Akt leads to the de-inhibition of pro-apoptotic proteins and the downregulation of anti-apoptotic proteins, ultimately triggering apoptosis.

Signaling Pathway



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Caption: PI3K/Akt pathway inhibition by Compound 35 leading to apoptosis.

Data Presentation

The following table summarizes the quantitative data for Compound 35's activity against PI3K α and cancer cell lines.

Parameter	Value	Cell Line	Assay
PI3K α Inhibition			
IC50	Nanomolar potency	-	Kinase Assay
Antiproliferative Activity			
IC50	7.9 μ M	T47D (Breast Cancer)	Cell Viability Assay
IC50	9.4 μ M	MCF-7 (Breast Cancer)	Cell Viability Assay
Apoptosis Induction			
Early Apoptosis	1.51%	T47D (at 50 μ M)	Annexin V/7-AAD
Late Apoptosis	21.8%	T47D (at 50 μ M)	Annexin V/7-AAD
Cell Cycle Effect	S phase arrest	T47D	Flow Cytometry

Experimental Protocols

- Principle: To measure the in vitro inhibitory activity of Compound 35 against the PI3K α enzyme. This is often performed using a luminescence-based assay that quantifies ATP consumption.
- Procedure:
 - Prepare a reaction mixture containing recombinant human PI3K α , the substrate phosphatidylinositol-4,5-bisphosphate (PIP2), and ATP in a kinase buffer.

- Add varying concentrations of Compound 35 to the reaction mixture.
- Incubate the reaction at room temperature for a specified time (e.g., 60 minutes).
- Add a kinase detection reagent that contains luciferase. The amount of light produced is inversely proportional to the amount of ATP remaining, and thus to the kinase activity.
- Measure luminescence using a plate reader.
- Calculate the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the compound concentration.
- Principle: To determine the concentration of Compound 35 that inhibits cell growth by 50% (IC₅₀). The MTT assay measures the metabolic activity of cells, which is an indicator of cell viability.
- Procedure:
 - Seed cancer cells (e.g., T47D, MCF-7) in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
 - Treat the cells with various concentrations of Compound 35 for 72 hours.
 - Add MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
 - Remove the medium and dissolve the formazan crystals in DMSO.
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the IC₅₀ value from the dose-response curve.
- Principle: To determine the effect of Compound 35 on the distribution of cells in different phases of the cell cycle.
- Procedure:
 - Treat cells with Compound 35 at the desired concentration for 24 hours.

- Harvest the cells, wash with PBS, and fix in cold 70% ethanol overnight at -20°C.
- Wash the fixed cells with PBS and resuspend in a staining solution containing PI and RNase A.
- Incubate for 30 minutes at room temperature in the dark.
- Analyze the DNA content by flow cytometry. The percentage of cells in G0/G1, S, and G2/M phases is determined using cell cycle analysis software.

Conclusion

"**Apoptosis Inducer 35**" encompasses both the cytokine Interleukin-35 and the synthetic imidazopyridine derivative, Compound 35. While both can induce apoptosis in cancer cells, they do so through distinct mechanisms. IL-35 modulates the expression of key apoptosis-related proteins, often in a context-dependent manner, whereas Compound 35 acts as a targeted inhibitor of the PI3K α signaling pathway. This guide provides the foundational knowledge, quantitative data, and experimental protocols for researchers to effectively utilize these molecules in their studies of programmed cell death and cancer therapeutics. It is crucial for investigators to specify which "**Apoptosis Inducer 35**" they are referencing to ensure clarity and reproducibility in their research.

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References

- [1. IL-35 over-expression increases apoptosis sensitivity and suppresses cell growth in human cancer cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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